

# 2-Chloro-4-(trifluoromethyl)quinoline molecular weight and formula

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## Compound of Interest

Compound Name: 2-Chloro-4-(trifluoromethyl)quinoline

Cat. No.: B1351144

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## Technical Guide: 2-Chloro-4-(trifluoromethyl)quinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **2-Chloro-4-(trifluoromethyl)quinoline**, a key intermediate in medicinal chemistry and drug discovery.

## Core Compound Data

The fundamental physicochemical properties of **2-Chloro-4-(trifluoromethyl)quinoline** are summarized below.

Property	Value	Citations
Chemical Formula	C <sub>10</sub> H <sub>5</sub> ClF <sub>3</sub> N	[1][2][3]
Molecular Weight	231.60 g/mol	[1][2][3]
Monoisotopic Mass	231.0062613 Da	[1]
Physical Form	Solid	
Melting Point	39-42 °C	
CAS Number	2806-29-3	[2][3]

## Synthesis Protocol

The synthesis of **2-Chloro-4-(trifluoromethyl)quinoline** can be achieved through the chlorination of its corresponding 4-hydroxyquinoline precursor. A general and widely applicable method involves the use of a strong chlorinating agent such as phosphorus oxychloride (POCl<sub>3</sub>).

### Experimental Protocol: Chlorination of 4-Hydroxy-2-(trifluoromethyl)quinoline

This protocol is based on established methodologies for the conversion of hydroxyquinolines to chloroquinolines.

#### Materials:

- 4-Hydroxy-2-(trifluoromethyl)quinoline (1.0 equivalent)
- Phosphorus oxychloride (POCl<sub>3</sub>) (excess)

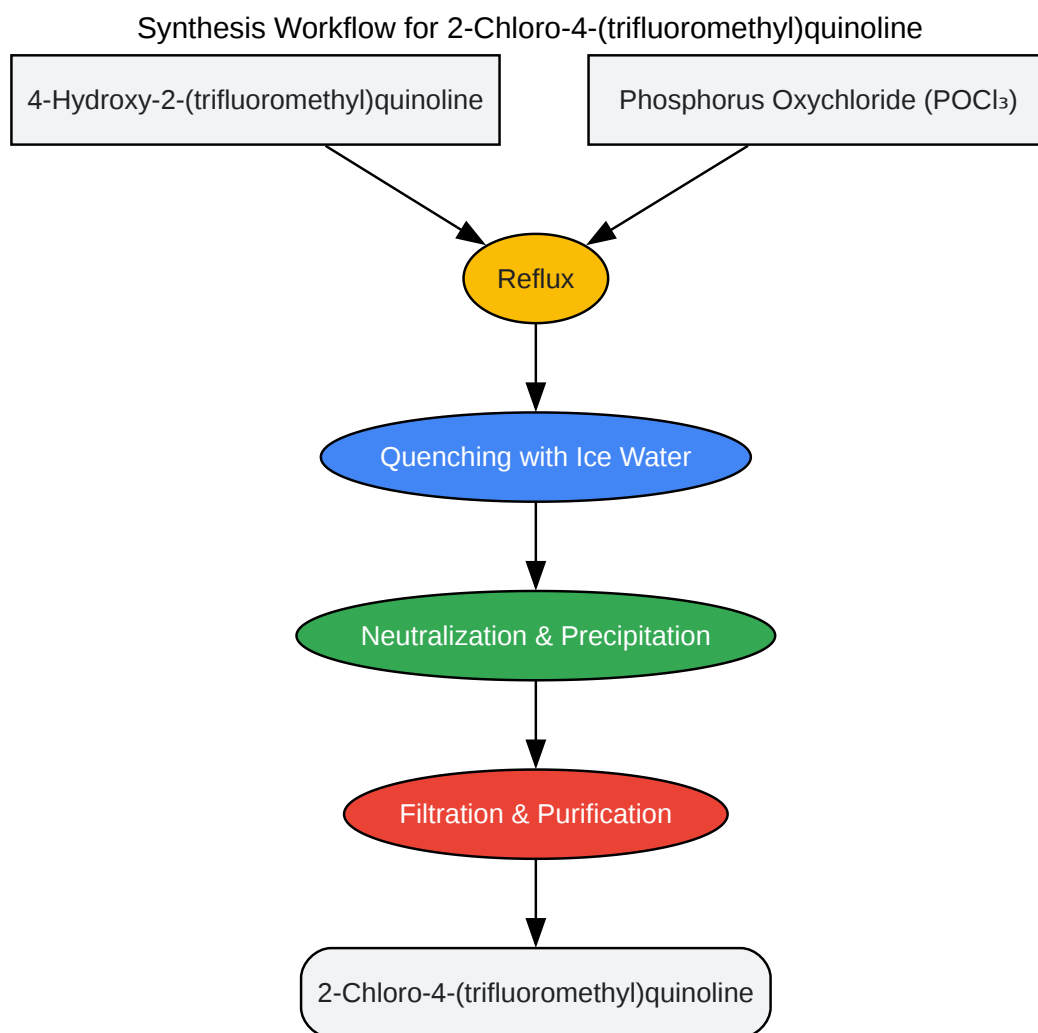
#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a stirring mechanism, carefully add 4-Hydroxy-2-(trifluoromethyl)quinoline to an excess of phosphorus oxychloride.
- Heat the reaction mixture to reflux. The progress of the reaction should be monitored using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Once the reaction is complete, allow the mixture to cool to room temperature.
- Slowly and cautiously, pour the cooled reaction mixture onto crushed ice with vigorous stirring to quench the excess POCl<sub>3</sub>.
- Neutralize the acidic solution with a suitable base, such as a saturated solution of sodium bicarbonate or ammonium hydroxide, until the product precipitates out of the solution.
- Collect the solid precipitate by vacuum filtration.
- The crude product can be further purified by recrystallization from an appropriate solvent system to yield pure **2-Chloro-4-(trifluoromethyl)quinoline**.

## Synthetic Workflow

The logical flow for the synthesis of the target compound from a precursor is depicted below.



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Caption: A diagram illustrating the key steps in the synthesis of **2-Chloro-4-(trifluoromethyl)quinoline**.

## Analytical Characterization

The structural elucidation and purity assessment of **2-Chloro-4-(trifluoromethyl)quinoline** are typically performed using a combination of standard analytical techniques.

### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: Provides information on the number and chemical environment of protons in the molecule, confirming the aromatic and substituent protons.
- $^{13}\text{C}$  NMR: Used to determine the number and types of carbon atoms, including the characteristic shifts for carbons attached to fluorine and chlorine.
- $^{19}\text{F}$  NMR: A crucial technique for confirming the presence and chemical environment of the trifluoromethyl group.

### Mass Spectrometry (MS):

- This technique is used to determine the molecular weight of the compound and to study its fragmentation patterns for structural confirmation. The analysis would aim to identify the molecular ion peak corresponding to the calculated molecular weight.

### High-Performance Liquid Chromatography (HPLC):

- HPLC is employed to determine the purity of the synthesized compound. A reverse-phase C18 column is commonly used with a suitable mobile phase, and detection is often performed using a UV detector.

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## References

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